

# A Technical Guide to 16-Oxoprometaphanine: Properties, Potential Applications, and Research Workflows

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 16-Oxoprometaphanine

Cat. No.: B579968

[Get Quote](#)

For researchers, scientists, and professionals in drug development, understanding novel compounds is paramount. This guide provides a comprehensive overview of **16-Oxoprometaphanine**, a member of the hasubanan alkaloid class. While specific experimental data on this compound is limited in publicly accessible literature, this document consolidates available information on its chemical identity and the broader biological context of related compounds to inform future research and development.

## Chemical Identity

Property	Value	Reference
IUPAC Name	(1R,8S,10S)-8-hydroxy-3,4,12-trimethoxy-17-methyl-17-azatetracyclo[8.4.3.01,10.02,7]heptadeca-2(7),3,5,12-tetraene-11,16-dione	[1]
CAS Number	58738-31-1	
Chemical Formula	C <sub>20</sub> H <sub>23</sub> NO <sub>6</sub>	
Molecular Weight	373.4 g/mol	
Compound Class	Hasubanan Alkaloid	[1]

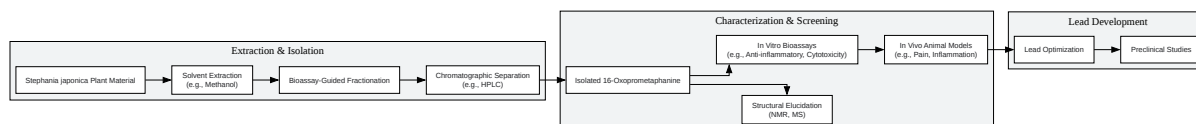
## Biological Context and Potential Therapeutic Areas

**16-Oxoprometaphanine** is a hasubanan alkaloid, a class of compounds structurally similar to morphine.[2] These alkaloids are predominantly isolated from plants of the *Stephania* genus, notably *Stephania japonica*. [1] Research into hasubanan alkaloids and extracts from *Stephania japonica* has revealed a range of biological activities, suggesting potential therapeutic applications.

Biological Activity	Key Findings	Potential Therapeutic Area
Anti-inflammatory	Hasubanan alkaloids from <i>Stephania longa</i> exhibited significant inhibitory effects on TNF- $\alpha$ and IL-6 production.	Inflammatory Disorders
Neuroprotection	Alkaloids from <i>Stephania japonica</i> have shown protective effects against brain injury in animal models of stroke.	Neurodegenerative Diseases, Stroke
Opioid Receptor Affinity	Hasubanan alkaloids from <i>Stephania japonica</i> have demonstrated binding affinity for the delta-opioid receptor.	Pain Management
Antimicrobial & Cytotoxic	Extracts from <i>Stephania japonica</i> have shown activity against various microbes and cytotoxic effects in brine shrimp assays.	Infectious Diseases, Oncology

## Proposed Experimental Workflow

Given the limited specific data for **16-Oxoprometaphanine**, a general experimental workflow for the isolation and characterization of novel alkaloids from *Stephania japonica* is proposed. This workflow can serve as a foundational protocol for researchers aiming to investigate this and related compounds.

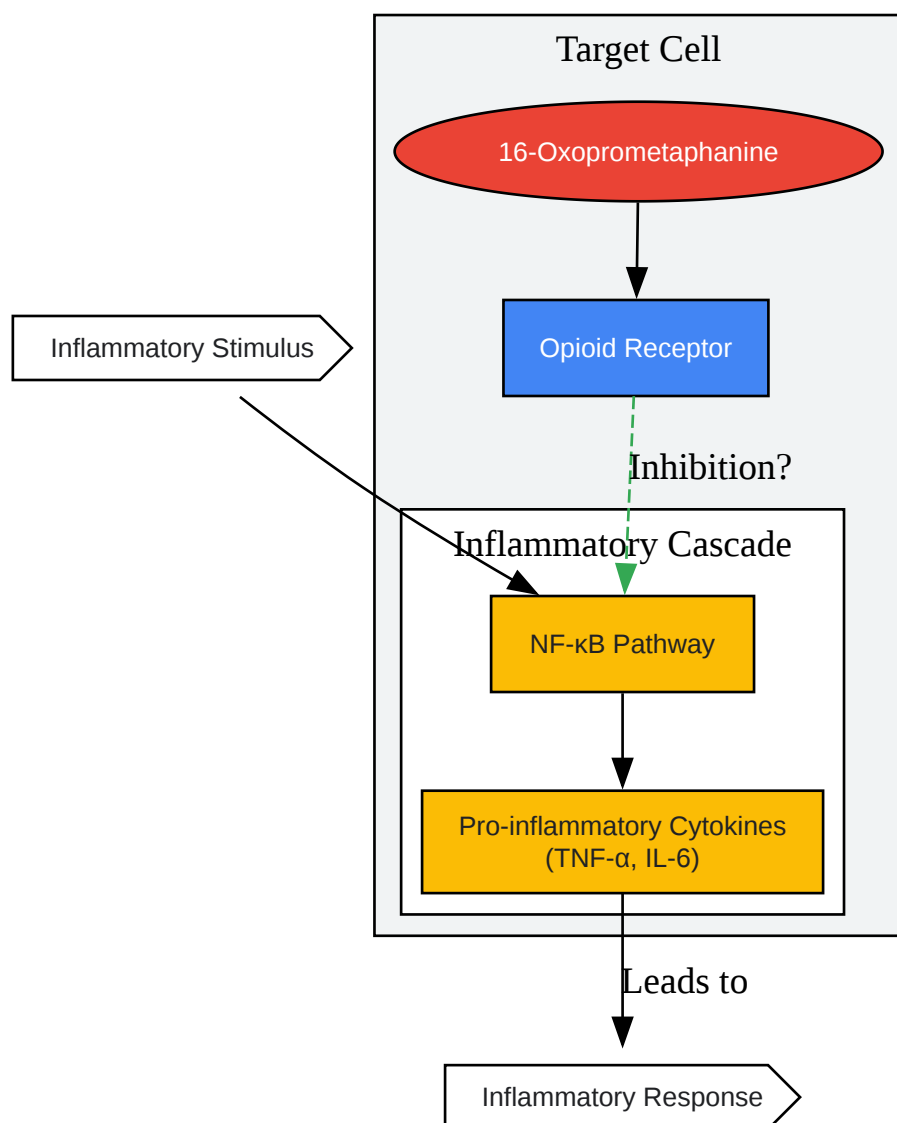


[Click to download full resolution via product page](#)

A generalized workflow for the isolation, characterization, and development of novel alkaloids.

## Potential Signaling Pathway Involvement

Based on the known activities of hasubanan alkaloids, **16-Oxoprometaphanine** may interact with key signaling pathways involved in inflammation and pain. A hypothetical signaling pathway diagram illustrates these potential interactions.



[Click to download full resolution via product page](#)

Hypothesized interaction of **16-Oxoprometaphanine** with an opioid receptor and downstream inflammatory signaling.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Natural Distribution, Structures, Synthesis, and Bioactivity of Hasubanan Alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to 16-Oxoprometaphanine: Properties, Potential Applications, and Research Workflows]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579968#16-oxoprometaphanine-iupac-name-and-cas-number]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)